

# Application Notes and Protocols for Sodium Hydride (60% Dispersion in Mineral Oil)

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## Compound of Interest

Compound Name: Sodium hydride

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This document provides detailed application notes and protocols for the safe and effective handling and use of **sodium hydride** (60% dispersion in mineral oil). **Sodium hydride** (NaH) is a powerful, non-nucleophilic base widely employed in organic synthesis. The dispersion in mineral oil enhances its safety profile by reducing its pyrophoric nature, making it easier to handle than pure **sodium hydride**.<sup>[1]</sup>

## Properties and Safety Information

**Sodium hydride** is a highly reactive inorganic compound that functions as a strong base and reducing agent.<sup>[2]</sup> It reacts violently with water and other protic solvents, releasing flammable hydrogen gas which can ignite spontaneously.<sup>[2][3]</sup> Therefore, all reactions involving NaH must be conducted under an inert atmosphere, such as nitrogen or argon.<sup>[3]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Reference
Appearance	Grey to white slurry/moist powder	[2]
Concentration	60% NaH in mineral oil	[1]
Molecular Formula	NaH	[3]
Molar Mass	24.00 g/mol	[2]
Melting Point	800 °C (decomposes)	[2]
Density	~0.92 g/cm <sup>3</sup> (dispersion)	[2]
Solubility	Reacts violently with water; insoluble in most organic solvents but reacts with alcohols and acids.	[2]

Table 2: Hazard Information and Safety Precautions

Hazard	Description	Precautionary Measures	Reference
Flammability	In contact with water, releases flammable gases which may ignite spontaneously.	Keep away from heat, sparks, open flames, and hot surfaces. Do not allow contact with water. Use a Class D fire extinguisher, sand, or dry chemical powder for fires. DO NOT USE WATER.	<a href="#">[3]</a> <a href="#">[4]</a>
Reactivity	Reacts violently with water, acids, and strong oxidizing agents.	Handle and store under an inert gas. Protect from moisture.	<a href="#">[1]</a> <a href="#">[5]</a>
Health Hazards	Causes severe skin burns and eye damage. May be harmful if inhaled or swallowed.	Wear protective gloves, clothing, eye, and face protection. Use in a well-ventilated area, preferably a fume hood or glovebox.	<a href="#">[2]</a> <a href="#">[4]</a>

## General Handling and Storage

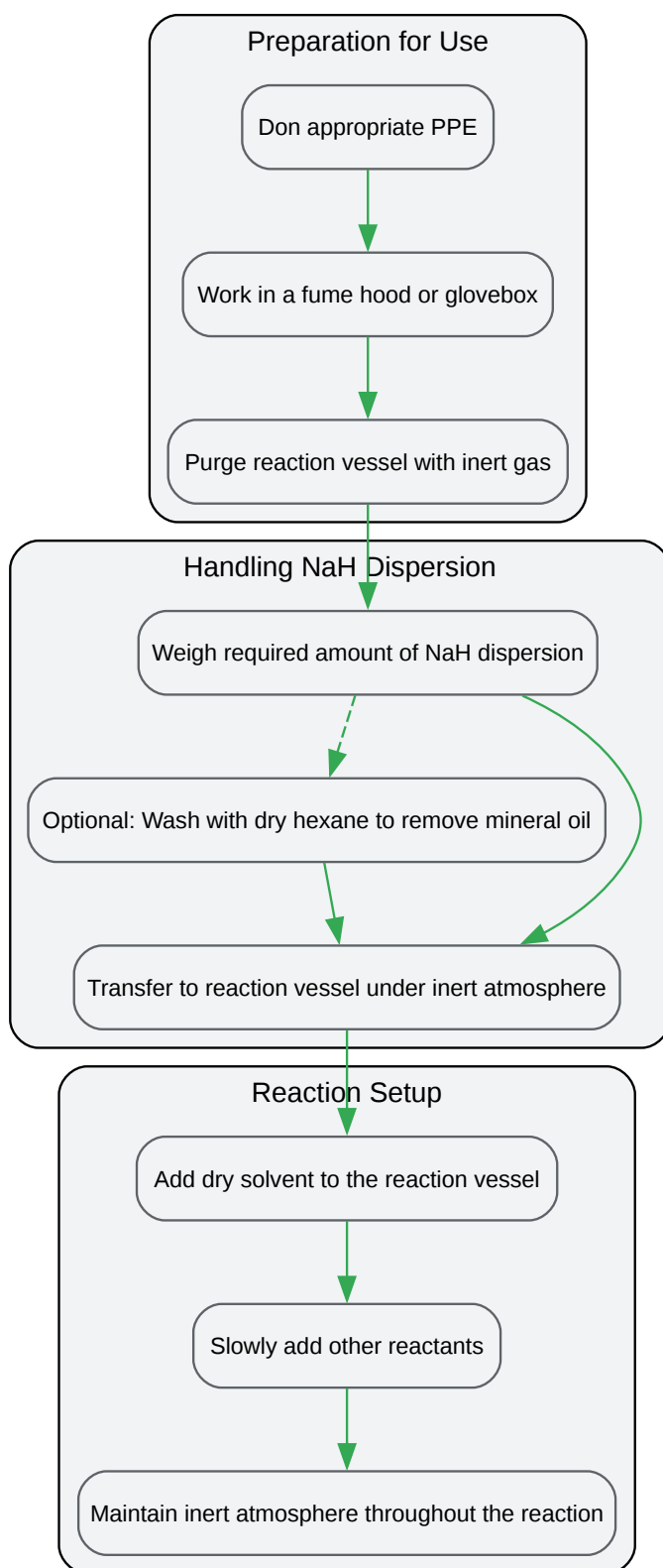
Proper handling and storage are critical to ensure safety when working with **sodium hydride** dispersion.

### Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area, away from water and incompatible materials.[\[5\]](#) The container should be stored under an inert atmosphere.[\[5\]](#)

### Handling

- Inert Atmosphere: All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) in a fume hood or a glovebox.[\[1\]](#)[\[3\]](#)
- Personal Protective Equipment (PPE): Always wear a flame-retardant lab coat, chemical safety goggles, a face shield, and appropriate chemical-resistant gloves (e.g., nitrile).[\[3\]](#)
- Dispensing: The dispersion can be weighed in the air for brief periods, but the container must be flushed with inert gas before resealing.[\[3\]](#) For reactions sensitive to mineral oil, the oil can be removed by washing the dispersion with a dry, non-polar solvent like hexane or pentane under an inert atmosphere.[\[1\]](#)[\[3\]](#)



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**Fig. 1:** General workflow for handling NaH dispersion.

## Application Notes: Deprotonation Reactions

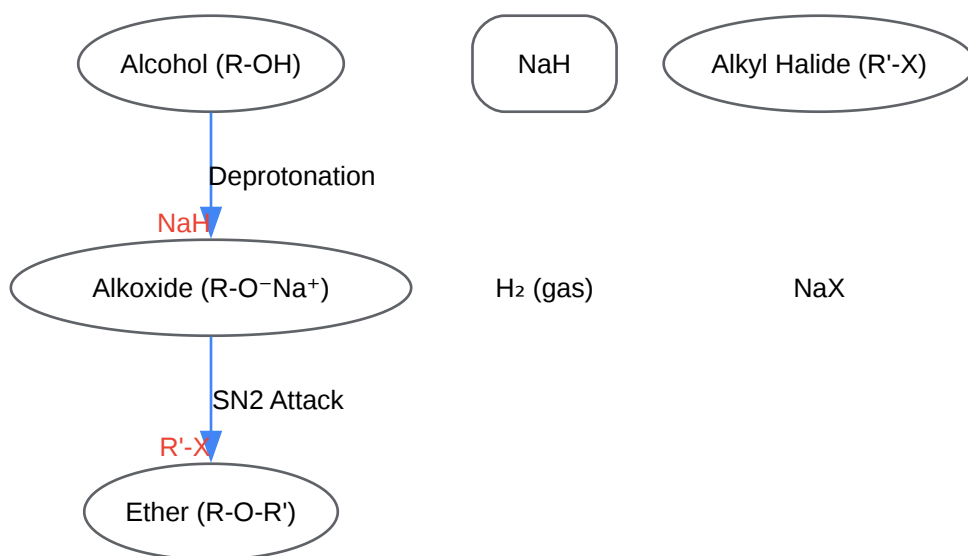
**Sodium hydride** is a versatile base for the deprotonation of a wide range of organic compounds, including alcohols, phenols, ketones, esters, and amides, to generate the corresponding nucleophiles.<sup>[1][2]</sup>

### Williamson Ether Synthesis

The Williamson ether synthesis is a common method for preparing ethers from an alcohol and an alkyl halide. NaH is used to deprotonate the alcohol to form a highly nucleophilic alkoxide ion.<sup>[6][7]</sup>

#### Protocol 1: Synthesis of Benzyl Ether

- To a solution of the desired alcohol (1.0 eq) and benzyl bromide (1.5 eq) in dry DMF, add **sodium hydride** (60% dispersion, 1.5 eq) in small portions at 0°C under an inert atmosphere.<sup>[2]</sup>
- Stir the reaction mixture for 4 hours at room temperature.
- Carefully quench the excess **sodium hydride** by the slow addition of brine.
- Extract the product with diethyl ether.
- Wash the combined organic layers with brine, dry over sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel chromatography.



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**Fig. 2:** Simplified Williamson ether synthesis pathway.

## Dieckmann Condensation

The Dieckmann condensation is an intramolecular Claisen condensation of a diester to form a cyclic  $\beta$ -keto ester, typically a 5- or 6-membered ring.<sup>[8][9]</sup>

### Protocol 2: Synthesis of a Cyclic $\beta$ -Keto Ester

- To a solution of the diester (1.0 eq) in dry toluene under an argon atmosphere, add **sodium hydride** (60% dispersion, 10.0 eq).<sup>[5][8]</sup>
- Carefully add dry methanol (a significant evolution of hydrogen gas will occur).
- Stir the mixture at room temperature for 30 minutes, then heat to reflux for 20 hours.<sup>[8]</sup>
- Cool the reaction to room temperature and quench with a saturated aqueous solution of ammonium chloride.<sup>[8]</sup>
- Extract the product with dichloromethane.
- Wash the combined organic extracts with brine and dry over anhydrous sodium sulfate.

- Remove the solvent under reduced pressure and purify the residue by flash column chromatography. A typical yield is around 75%.<sup>[8]</sup>

Table 3: Comparison of Reaction Parameters for Selected Applications

Reaction	Substrate	Reagents	Solvent	Temperature	Time	Typical Yield	Reference
Williamson Ether Synthesis	Alcohol	NaH, Alkyl Halide	DMF	0°C to RT	4 h	Varies	<sup>[2]</sup>
Dieckmann Condensation	Diester	NaH, Methanol	Toluene	Reflux	20 h	~75%	<sup>[8]</sup>
Alkylation of Indole	Indole	NaH, Benzyl Chloride	HMPA	0°C to RT	8-15 h	83-87%	<sup>[10]</sup>
Horner-Wadsworth-Emmons	Phosphonate	NaH, Aldehyde /Ketone	DME or THF	Varies	Varies	Varies	<sup>[11]</sup>

## Quenching and Disposal

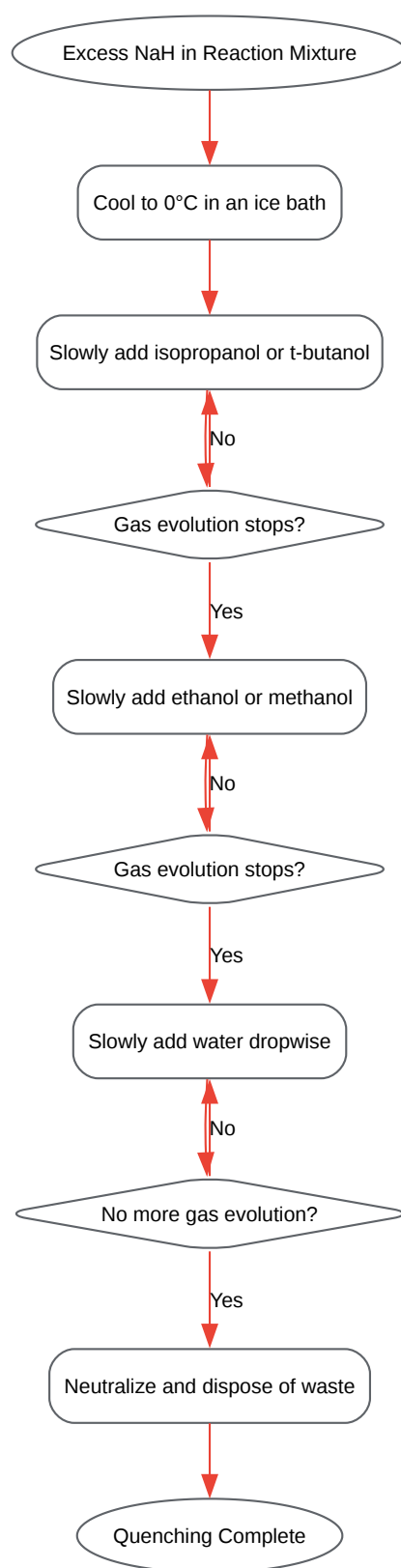
Unreacted **sodium hydride** must be safely quenched and disposed of. The procedure involves the slow, controlled addition of a proton source.

### Protocol 3: Quenching Excess **Sodium hydride**

- Cool the reaction mixture in an ice bath.
- Slowly and carefully add a less reactive alcohol, such as isopropanol or tert-butanol, dropwise with vigorous stirring.<sup>[8][12]</sup> Hydrogen gas will evolve.



- Once the gas evolution ceases, a more reactive alcohol like ethanol or methanol can be slowly added to ensure all the NaH has reacted.[\[8\]](#)[\[12\]](#)
- Finally, very slowly add water dropwise to quench any remaining reactive species.[\[8\]](#)
- The resulting basic solution can then be neutralized and disposed of according to institutional guidelines.[\[8\]](#)



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**Fig. 3:** Decision tree for quenching excess NaH.

## Conclusion

**Sodium hydride** 60% dispersion in mineral oil is a valuable reagent in organic synthesis, primarily utilized as a strong base for deprotonation reactions. Its dispersion in mineral oil significantly improves its handling safety. Adherence to strict safety protocols, including the use of an inert atmosphere and appropriate personal protective equipment, is paramount. The provided protocols for key synthetic transformations and quenching procedures offer a foundation for its safe and effective use in the laboratory.

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